

# 1,6-Bis(diphenylphosphino)hexane CAS number 19845-69-3 properties

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## Compound of Interest

Compound Name: 1,6-Bis(diphenylphosphino)hexane

Cat. No.: B035114

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## 1,6-Bis(diphenylphosphino)hexane: A Technical Guide

CAS Number: 19845-69-3

This document provides a comprehensive technical overview of **1,6-Bis(diphenylphosphino)hexane**, a versatile bidentate phosphine ligand. It is intended for researchers, chemists, and professionals in drug development and materials science who utilize transition metal catalysis. This guide covers the compound's physicochemical properties, safety information, and its critical role in modern synthetic chemistry, particularly in palladium-catalyzed cross-coupling reactions.

## Core Properties and Specifications

**1,6-Bis(diphenylphosphino)hexane**, also known as Hexamethylenebis(diphenylphosphine), is a solid, air-sensitive compound.<sup>[1]</sup> Its defining feature is a flexible hexane backbone connecting two diphenylphosphino groups, which allows it to act as an effective chelating ligand for various transition metals.<sup>[2]</sup> This chelation enhances the stability and catalytic activity of the resulting metal complexes.<sup>[2]</sup>

Table 1: Physicochemical Properties of **1,6-Bis(diphenylphosphino)hexane**

Property	Value	Source(s)
CAS Number	19845-69-3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>30</sub> H <sub>32</sub> P <sub>2</sub>	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	454.52 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to off-white or almost white powder/crystal. <a href="#">[2]</a> <a href="#">[5]</a>	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	124-128 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Purity/Assay	≥ 95% (GC) to 97%	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	Hexamethylenebis(diphenylphosphine), 1,6-Hexanediylbis[diphenylphosphine]	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
InChI Key	GPORFKPYXATYNX-UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
SMILES String	C(CCCP(c1ccccc1)c2ccccc2)C CP(c3ccccc3)c4ccccc4	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Storage Conditions	Store at room temperature under an inert gas. <a href="#">[1]</a> <a href="#">[2]</a>	<a href="#">[1]</a> <a href="#">[2]</a>

## Safety and Handling

Proper handling of **1,6-Bis(diphenylphosphino)hexane** is essential due to its potential health hazards. It is classified as a skin and eye irritant.[\[3\]](#)

Table 2: Hazard and Safety Information

Category	Information	Source(s)
GHS Pictogram	GHS07 (Exclamation mark)	[4]
Signal Word	Warning	[3][4]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3][4]
Precautionary Statements	Prevention: P261, P264, P271, P280 (Avoid breathing dust, wash skin thoroughly, use outdoors, wear protective gear).[3][4] Response: P302+P352 (If on skin: Wash with plenty of water), P305+P351+P338 (If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [3][4]	[3][4]
Personal Protective Equipment	Dust mask (type N95), eyeshields, gloves.[4]	[4]
Incompatibilities	Oxidizing agents.[1]	[1]

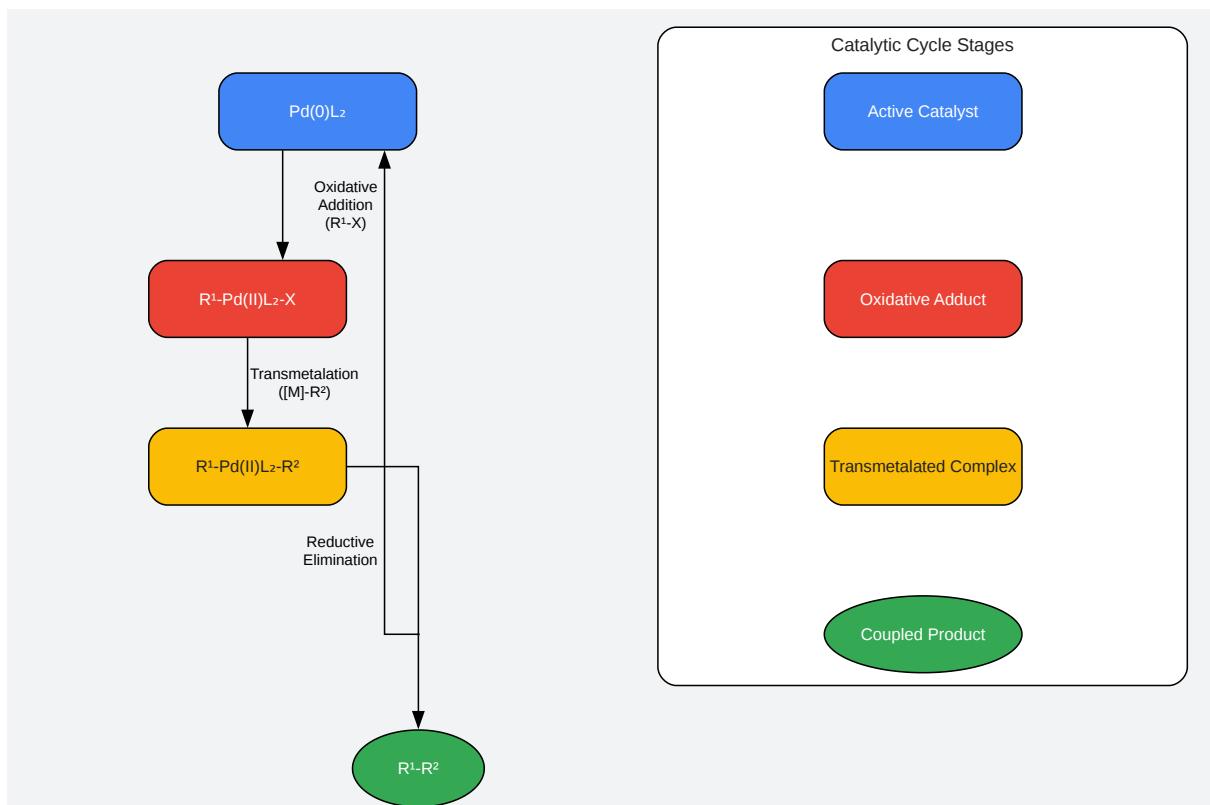
## Applications in Catalysis

**1,6-Bis(diphenylphosphino)hexane** is a prominent ligand in coordination chemistry and catalysis, primarily used to form stable and active complexes with transition metals like palladium.[2][9] Its flexibility and strong  $\sigma$ -donating properties make it highly effective in a variety of palladium-catalyzed cross-coupling reactions, which are foundational methods for forming carbon-carbon and carbon-heteroatom bonds.[2][10][11]

These reactions are indispensable in the synthesis of pharmaceuticals, natural products, and advanced organic materials.<sup>[2][10][11]</sup> The ligand is suitable for numerous named reactions, including:

- Suzuki-Miyaura Coupling<sup>[4][12]</sup>
- Heck Reaction<sup>[4][12]</sup>
- Negishi Coupling<sup>[4][12]</sup>
- Stille Coupling<sup>[4][12]</sup>
- Sonogashira Coupling<sup>[4][12]</sup>
- Buchwald-Hartwig Cross-Coupling<sup>[4][12]</sup>

The general catalytic cycle for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, illustrates the role of phosphine ligands. The ligand stabilizes the palladium center throughout its changes in oxidation state and coordination number.



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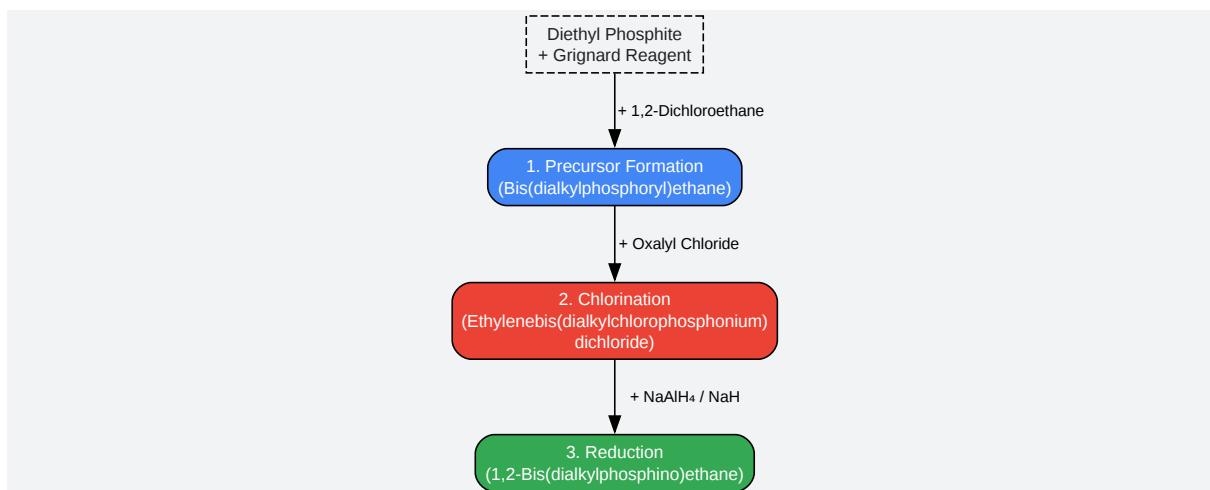
General catalytic cycle for Pd-catalyzed cross-coupling.

## Representative Experimental Protocol: Synthesis of a Bis(phosphine) Ligand

While a specific, detailed synthesis protocol for **1,6-Bis(diphenylphosphino)hexane** was not found in the provided search results, a general and representative multi-gram synthesis for a

related class, 1,2-bis(dialkylphosphino)ethanes, is presented below.[13] This methodology illustrates the common chemical transformations involved in preparing such ligands.

The synthesis typically involves three main stages: formation of a bis(dialkylphosphoryl)ethane precursor, conversion to an ethylenebis(dialkylchlorophosphonium) dichloride intermediate, and finally, reduction to the target bis(phosphine) ligand.[13]



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#### Workflow for the synthesis of a bis(phosphine) ligand.

Materials and Reagents: Diethyl phosphite, a Grignard reagent (e.g.,  $\text{MeMgCl}$  in THF), 1,2-dichloroethane, oxalyl chloride ( $(\text{COCl})_2$ ), sodium aluminum hydride ( $\text{NaAlH}_4$ ), sodium hydride ( $\text{NaH}$ ), and anhydrous solvents (THF,  $\text{CH}_2\text{Cl}_2$ ).[13]

#### Part 1: Synthesis of 1,2-Bis(dialkylphosphoryl)ethane Precursor

- A solution of a Grignard reagent (3 equivalents) in THF is cooled to 0 °C in a reaction vessel equipped for inert atmosphere operation.

- Diethyl phosphite (1 equivalent) is added dropwise to the Grignard solution. Methane gas will evolve. The mixture is stirred at 0 °C for 30 minutes and then at room temperature for 6 hours.[13]
- The resulting suspension is cooled back to 0 °C, and 1,2-dichloroethane (0.5 equivalents) is added slowly.[13]
- The reaction is quenched, and the product is extracted to yield the bis(dialkylphosphoryl)ethane.[13]

#### Part 2: Synthesis of Ethylenebis(dialkylchlorophosphonium) Dichloride Intermediate

- The precursor from Part 1 is dissolved in dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).
- Oxalyl chloride (2.1 equivalents) is added dropwise with stirring, leading to gas evolution and precipitation of the product.[13]
- The reaction is stirred for 1 hour at room temperature.
- The resulting suspension is filtered, washed with diethyl ether, and dried under vacuum to afford the intermediate as a white powder.[13]

#### Part 3: Reduction to 1,2-Bis(dialkylphosphino)ethane

- Sodium hydride (NaH) is washed with THF to remove mineral oil and then activated by stirring with a LiAlH<sub>4</sub> solution.[13]
- Fresh THF is added, and the suspension is cooled to -78 °C. Solid sodium aluminum hydride (NaAlH<sub>4</sub>) is added under an inert atmosphere.[13]
- The intermediate from Part 2, suspended in THF, is added to the reaction mixture at -78 °C via cannula. The reaction proceeds immediately with gas evolution.[13]
- The mixture is allowed to warm to room temperature, stirred for an additional hour, and then filtered through Celite®.
- The solvent is removed from the filtrate under vacuum to yield the final 1,2-bis(dialkylphosphino)ethane product.[13]

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